

Application Notes and Protocols for MBD-7 Chromatin Immunoprecipitation (ChIP)

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Compound of Interest

Compound Name: MBD-7

Cat. No.: B1577394

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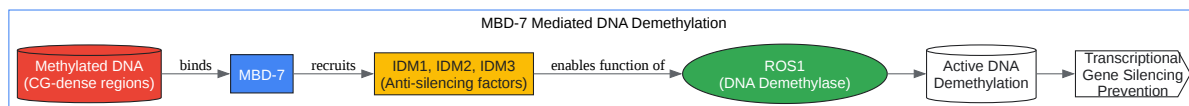
This document provides a detailed protocol for performing Chromatin Immunoprecipitation (ChIP) to study the genomic binding sites of the Methyl-CpG-Binding Domain Protein 7 (**MBD-7**). Additionally, it includes application notes on the function of **MBD-7** and its role in cellular pathways.

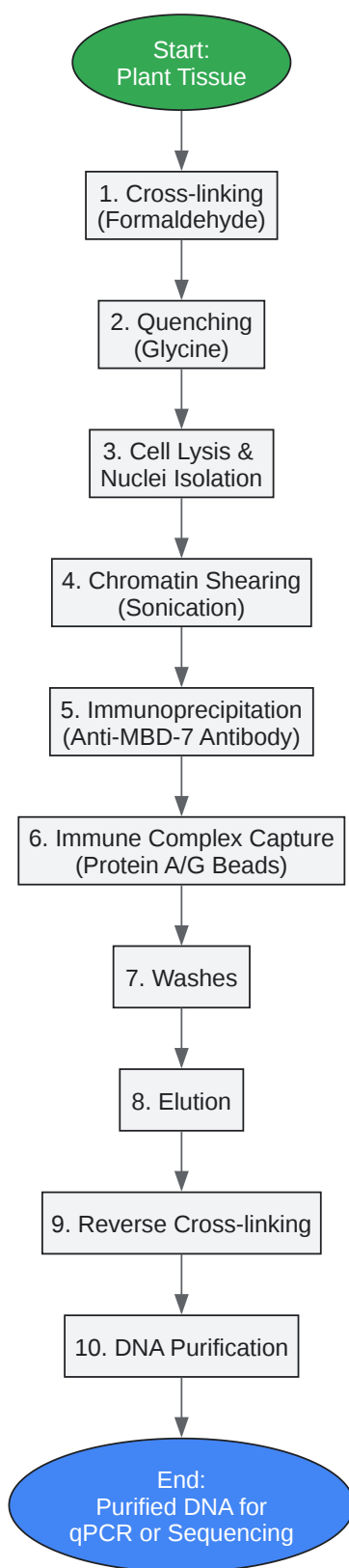
Introduction to MBD-7

Methyl-CpG-Binding Domain Protein 7 (**MBD-7**) is a member of the MBD family of proteins, which are crucial interpreters of DNA methylation patterns.[1] In the plant model organism *Arabidopsis thaliana*, **MBD-7** is recognized as an anti-silencing factor that plays a significant role in preventing gene repression and DNA hypermethylation.[2][3] It preferentially binds to genomic regions with high densities of methylated cytosines in the CG context (mCG).[2][4] **MBD-7** is a key component of a complex that facilitates active DNA demethylation. It achieves this by recruiting other proteins, such as the histone acetyltransferase IDM1 and the alpha-crystallin domain proteins IDM2 and IDM3.[2][3] This complex creates a chromatin environment that is permissive for DNA demethylases like ROS1 to function, thereby limiting the spread of DNA methylation and preventing transcriptional gene silencing.[2][3]

MBD-7 Signaling Pathway in DNA Demethylation

The following diagram illustrates the proposed mechanism of **MBD-7** in facilitating active DNA demethylation.





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References

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